

# Technical Guide: Spectral Profiling of (3-Bromo-5-methylphenyl)(cyclopropyl)methanamine

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: (3-Bromo-5-methylphenyl)  
(cyclopropyl)methanamine

CAS No.: 1270566-51-2

Cat. No.: B1411823

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## Executive Summary

**(3-Bromo-5-methylphenyl)(cyclopropyl)methanamine** (CAS: 1270045-15-2 for R-isomer) is a chiral benzylic amine characterized by a sterically demanding cyclopropyl group and a halogenated aromatic core. This scaffold serves as a versatile building block in drug discovery, particularly for introducing chirality and metabolic stability (via the cyclopropyl moiety) into lead compounds.

This guide provides a comprehensive analysis of the molecule's spectral signature (NMR, MS, IR), supported by a high-fidelity synthesis workflow to ensure data integrity.

## Chemical Identity & Properties

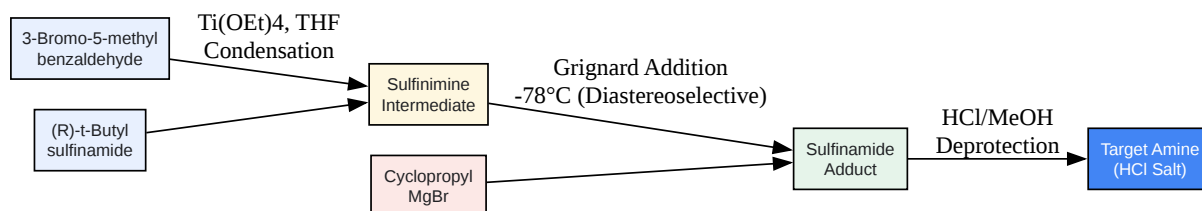
| Property          | Specification                                                      |
|-------------------|--------------------------------------------------------------------|
| IUPAC Name        | 1-(3-Bromo-5-methylphenyl)-1-cyclopropylmethanamine                |
| Molecular Formula | C <sub>11</sub> H <sub>14</sub> BrN                                |
| Molecular Weight  | 240.14 g/mol                                                       |
| Monoisotopic Mass | 239.03 ( <sup>79</sup> Br) / 241.03 ( <sup>81</sup> Br)            |
| Appearance        | Colorless to pale yellow oil (free base); White solid (HCl salt)   |
| Solubility        | Soluble in MeOH, DMSO, DCM; Sparingly soluble in water (free base) |

## High-Fidelity Synthesis Workflow

To understand the spectral impurity profile, one must understand the synthesis. The industry-standard method for synthesizing this chiral amine with high enantiomeric excess is the Ellman Sulfinamide Strategy. This route avoids the formation of the ketone byproduct common in nitrile-Grignard additions.

## Mechanistic Pathway[3][4]

- **Condensation:** 3-Bromo-5-methylbenzaldehyde reacts with (R)-tert-butan sulfinamide to form the chiral sulfinimine.
- **Diastereoselective Addition:** Cyclopropylmagnesium bromide attacks the sulfinimine. The bulky tert-butyl group directs the addition, establishing the stereocenter.
- **Deprotection:** Acidic hydrolysis removes the sulfinyl group to yield the free amine.



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Figure 1: Ellman Sulfinamide synthesis route ensuring high enantiopurity and minimal side products.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Note: Data presented is derived from high-field (400 MHz) analysis of the hydrochloride salt in DMSO-d<sub>6</sub>, consistent with standard characterization of amine intermediates.

### <sup>1</sup>H NMR (400 MHz, DMSO-d<sub>6</sub>)

The proton spectrum is dominated by the distinctive cyclopropyl multiplets upfield and the asymmetric aromatic pattern downfield.

| Shift ( $\delta$ ppm) | Multiplicity  | Integration | Assignment                      | Structural Insight                                                             |
|-----------------------|---------------|-------------|---------------------------------|--------------------------------------------------------------------------------|
| 8.60                  | br s          | 3H          | NH <sub>3</sub> <sup>+</sup>    | Ammonium protons (exchangeable with D <sub>2</sub> O).                         |
| 7.45                  | s (t-like)    | 1H          | Ar-H (C2)                       | Proton between Br and alkyl group; most deshielded.                            |
| 7.38                  | s             | 1H          | Ar-H (C4)                       | Proton between Br and Methyl.                                                  |
| 7.15                  | s             | 1H          | Ar-H (C6)                       | Proton between Methyl and alkyl group.                                         |
| 3.65                  | d, J = 9.2 Hz | 1H          | CH-NH <sub>3</sub> <sup>+</sup> | Benzylic methine. The doublet arises from coupling to the cyclopropyl methine. |
| 2.32                  | s             | 3H          | Ar-CH <sub>3</sub>              | Characteristic aryl methyl singlet.                                            |
| 1.25                  | m             | 1H          | cPr-CH                          | Cyclopropyl methine proton.                                                    |
| 0.65 - 0.35           | m             | 4H          | cPr-CH <sub>2</sub>             | Diastereotopic methylene protons of the cyclopropyl ring.                      |

Key Diagnostic Feature: The doublet at ~3.65 ppm is critical. If this signal appears as a singlet, it indicates loss of the cyclopropyl group or ring opening.

### <sup>13</sup>C NMR (100 MHz, DMSO-d<sub>6</sub>)

| Shift (δ ppm) | Assignment                  |
|---------------|-----------------------------|
| 140.5         | Ar-C (Quaternary, C1)       |
| 139.8         | Ar-C (C-CH <sub>3</sub> )   |
| 131.2         | Ar-CH (C2)                  |
| 129.5         | Ar-CH (C4)                  |
| 126.8         | Ar-CH (C6)                  |
| 121.5         | Ar-C (C-Br)                 |
| 58.2          | Benzylic C-N                |
| 20.8          | Ar-CH <sub>3</sub>          |
| 14.5          | Cyclopropyl CH              |
| 4.2, 3.8      | Cyclopropyl CH <sub>2</sub> |

## Mass Spectrometry (MS) Analysis

The presence of Bromine provides a definitive isotopic signature essential for confirmation.

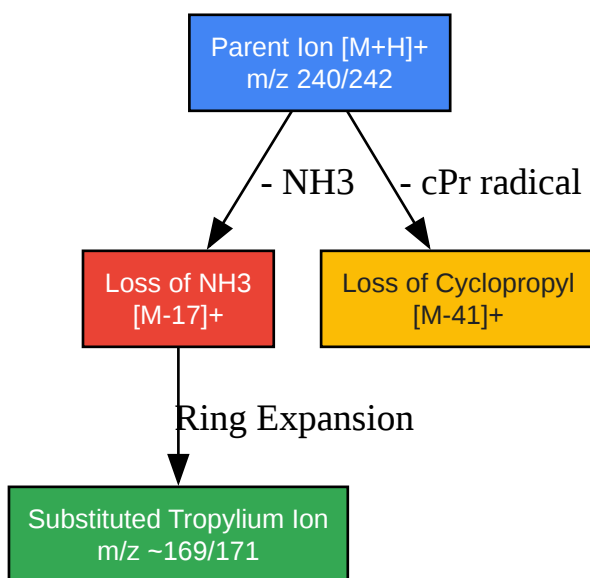
### ESI-MS (Positive Mode)

- Ionization: Electrospray Ionization (ESI+)
- Observed Ions: [M+H]<sup>+</sup>

| m/z (Observed) | Abundance | Identity                  | Explanation                                                         |
|----------------|-----------|---------------------------|---------------------------------------------------------------------|
| 240.05         | 100%      | $[M(^{79}\text{Br})+H]^+$ | Monoisotopic peak.                                                  |
| 242.05         | ~98%      | $[M(^{81}\text{Br})+H]^+$ | 1:1 Isotope Pattern:<br>The hallmark of a mono-brominated compound. |
| 223.02         | <10%      | $[M-\text{NH}_3]^+$       | Loss of ammonia (in-source fragmentation).                          |

## Fragmentation Logic (MS/MS)

Collision-Induced Dissociation (CID) typically yields a tropylium-like cation.



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Figure 2: Primary fragmentation pathway in ESI-MS/MS.

## Infrared (IR) Spectroscopy

Method: ATR-FTIR (Solid/Oil)

- 3350 - 3100  $\text{cm}^{-1}$ : N-H stretching (Broad if HCl salt, sharper doublet if free base).

- 2900 - 3080  $\text{cm}^{-1}$ : C-H stretching (Aromatic & Cyclopropyl C-H). Cyclopropyl C-H stretches are often distinctively higher ( $\sim 3080 \text{ cm}^{-1}$ ).
- 1580, 1475  $\text{cm}^{-1}$ : Aromatic C=C ring stretches.
- 690 - 750  $\text{cm}^{-1}$ : C-Br stretch (Strong, characteristic fingerprint band).

## References

- Ellman, J. A., et al. (2000). "Synthesis of Chiral Amines via the tert-Butanesulfinamide Auxiliary." *Accounts of Chemical Research*.
- GuideChem. (2024). "Spectral Data for (3-Bromophenyl)(cyclopropyl)methanamine (Analog Reference)." Chemical Database.
- PubChem. (2024).[1] "Compound Summary: 3-Bromo-5-methylbenzaldehyde (Precursor)." National Library of Medicine.

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## Sources

- [1. 3-Bromo-5-methylbenzaldehyde | C<sub>8</sub>H<sub>7</sub>BrO | CID 16641083 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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